

An In-depth Technical Guide to 3-bromobenzene-1,2-diol

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Compound of Interest

Compound Name: 3-bromobenzene-1,2-diol

Cat. No.: B077559

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This technical guide provides a comprehensive overview of **3-bromobenzene-1,2-diol**, a halogenated aromatic compound with significant applications in organic synthesis, medicinal chemistry, and material science.^[1] It serves as a versatile building block for constructing more complex molecules, including pharmaceutical intermediates and functionalized organic compounds.^[1]

Nomenclature

- IUPAC Name: **3-bromobenzene-1,2-diol**^{[2][3]}
- Synonyms: A variety of synonyms are used to refer to this compound, including:
 - 3-Bromocatechol^{[2][3][4]}
 - 3-bromopyrocatechol^{[2][3]}
 - 1,2-Benzenediol, 3-bromo-^{[2][3]}
 - 3-BROMO-1,2-BENZENEDIOL^{[2][3]}
 - 1-Bromo-2,3-dihydroxybenzene^[3]
 - 2,3-dihydroxy-bromobenzene^[3]

Chemical and Physical Properties

The key quantitative data for **3-bromobenzene-1,2-diol** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C6H5BrO2	[2] [3] [5] [6]
Molecular Weight	189.01 g/mol	[4] [5]
CAS Number	14381-51-2	[2] [3] [5]
Melting Point	40-41 °C	[7] [8]
Boiling Point	243 °C	[7] [8]
Density	1.844 g/cm ³	[7] [8]
Flash Point	101 °C	[7]
pKa	8.26 ± 0.10 (Predicted)	[8]
Appearance	White to gray to brown powder or needle-like crystals	[8] [9]
Solubility	Soluble in organic solvents; sparingly soluble in water	[9] [10]
Storage	Inert atmosphere, Room Temperature	[4] [7] [8]

Experimental Protocols

Synthesis of **3-bromobenzene-1,2-diol** from 2-bromo-6-methoxyphenol[\[5\]](#)[\[10\]](#)

This protocol details a common method for the synthesis of 3-bromocatechol.

Materials:

- 2-bromo-6-methoxyphenol (8.00 g, 39.4 mmol)
- Anhydrous dichloromethane (40 mL)

- Boron tribromide (1 M in dichloromethane, 43.1 mmol, 43.0 mL)
- Ice water
- Magnesium sulfate (anhydrous)

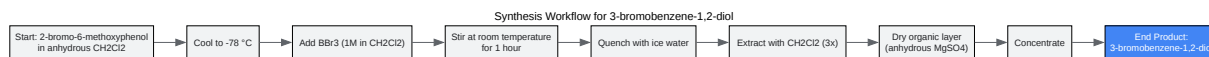
Procedure:

- Dissolve 2-bromo-6-methoxyphenol in anhydrous dichloromethane in a suitable reaction vessel.
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add boron tribromide (1 M in dichloromethane) to the cooled solution.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 1 hour.
- Pour the reaction mixture into ice water and continue to stir for 30 minutes.
- Perform an extraction with dichloromethane (3 x 30 mL).
- Combine the organic layers and dry with anhydrous magnesium sulfate.
- Concentrate the solution under reduced pressure to yield the product as a brownish oil (Expected yield: ~6.90 g, 93%).[\[5\]](#)

Analysis:

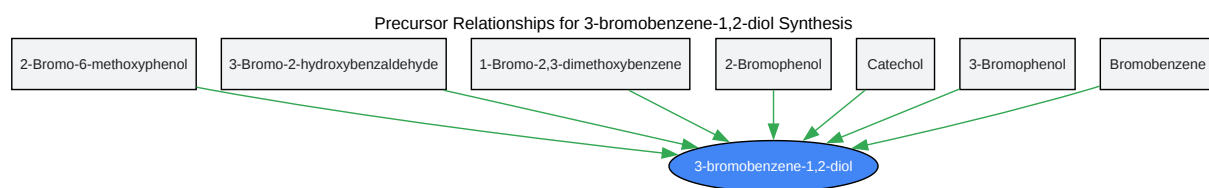
- Thin Layer Chromatography (TLC): An R_f value of 0.2 is observed using a mobile phase of toluene/ethyl acetate (9:1).[\[5\]](#)[\[10\]](#)
- ¹H NMR (in CDCl₃): δH 5.60 (1H, broad s, OH), 5.69 (1H, broad s, OH), 6.72 (1H, dd, J 8.1, 8.1 Hz), 6.87 (1H, dd, J 1.5, 8.1 Hz), 7.00 (1H, dd, J 1.5, 8.1 Hz).[\[5\]](#)[\[10\]](#)
- ¹³C NMR (in CDCl₃): δC 109.5, 114.9, 121.9, 123.3, 140.3, 144.5.[\[5\]](#)[\[10\]](#)

Visualizations



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Caption: Synthesis workflow of **3-bromobenzene-1,2-diol**.



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Caption: Precursors for the synthesis of **3-bromobenzene-1,2-diol**.

Applications and Significance

3-bromobenzene-1,2-diol is a compound of interest in several scientific and industrial domains:

- **Pharmaceutical and Agrochemical Intermediate:** It serves as a crucial intermediate in the synthesis of various drugs and agrochemicals.^{[8][10]}
- **Organic Synthesis:** Its structure makes it a valuable building block for creating complex organic molecules, including analogs of natural products and other functionalized compounds.^[1]
- **Medicinal Chemistry:** This compound is utilized in the development of new drug candidates, with its structure contributing to potential therapeutic activities, including antimicrobial, antiviral, and anticancer effects.^[1]

- Material Science: It finds applications in the design of specialty chemicals, dyes, and pigments.[1]

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